Mass spectrometry fragmentation pattern of CAS 5219-07-8

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Compound of Interest

Compound Name: *A-acetyl-4-chloro-*

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A Comprehensive Guide to the Mass Spectrometry Fragmentation of α-Acetyl-4-chlorobenzeneacetonitrile (CAS 5219-07-8)

Introduction

α-Acetyl-4-chlorobenzeneacetonitrile, identified by CAS number 5219-07-8, is a chemical compound with the molecular formula C10H8ClNO and a molecular weight of 193.63 g/mol .[1] [2] Its structure incorporates a 4-chlorophenyl group, a nitrile group, and a ketone functional group. Understanding the mass spectrometry fragmentation pattern of this molecule is crucial for its identification and characterization in various research and development settings, including pharmaceutical and chemical synthesis. This guide provides a detailed analysis of the predicted electron ionization (EI) mass spectrometry fragmentation of α-Acetyl-4-chlorobenzeneacetonitrile, based on established principles of mass spectrometry. While specific experimental data for this compound is not readily available in the searched literature, the predicted fragmentation pathways offer a robust framework for its analytical characterization.

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Predicted Electron Ionization Mass Spectrometry Fragmentation Pattern

Electron ionization mass spectrometry involves bombarding a molecule with high-energy electrons, leading to the formation of a molecular ion ($M^{\bullet+}$) which then undergoes a series of fragmentation reactions. The fragmentation of α-Acetyl-4-chlorobenzeneacetonitrile is expected to be driven by the presence of its key functional groups: the ketone, the nitrile, and the chlorinated aromatic ring.

The major predicted fragmentation pathways are initiated by the cleavage of bonds adjacent to the carbonyl group (α-cleavage), a common fragmentation mechanism for ketones.[3][4] The presence of the chlorine atom will result in a characteristic M+2 isotopic peak for chlorine-containing fragments, with an intensity ratio of approximately 3:1 for the ^{35}Cl and ^{37}Cl isotopes.[3]

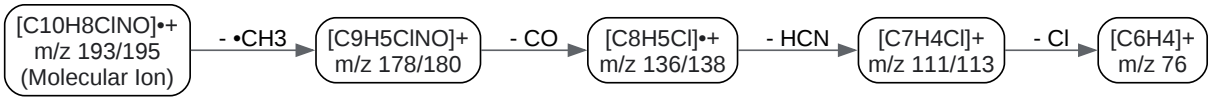
Proposed Fragmentation Mechanism

The initial ionization of α-Acetyl-4-chlorobenzeneacetonitrile will form the molecular ion at m/z 193 (for ^{35}Cl) and 195 (for ^{37}Cl). The subsequent fragmentation is predicted to proceed through the following key pathways:

- α-Cleavage (Loss of a Methyl Radical): The most favorable initial fragmentation is expected to be the cleavage of the bond between the carbonyl carbon and the methyl group, resulting in the loss of a methyl radical ($\bullet CH_3$). This will lead to the formation of a stable acylium ion.
- α-Cleavage (Loss of the Acetyl Group): Another possible α-cleavage involves the breaking of the bond between the carbonyl carbon and the carbon bearing the chlorophenyl and nitrile groups, leading to the loss of an acetyl radical ($\bullet COCH_3$).
- Loss of the Nitrile Group: Fragmentation involving the loss of the nitrile group ($\bullet CN$) can also occur.
- Fragmentation of the Chlorophenyl Group: The chlorophenyl group can undergo fragmentation, including the loss of a chlorine radical ($\bullet Cl$) or the entire chlorophenyl ring.

The following diagram illustrates the predicted major fragmentation pathway for α-Acetyl-4-chlorobenzeneacetonitrile.

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Caption: Predicted major fragmentation pathway of α-Acetyl-4-chlorobenzeneacetonitrile.

Tabulated Summary of Predicted Fragment Ions

The following table summarizes the predicted major fragment ions for α-Acetyl-4-chlorobenzeneacetonitrile, their corresponding mass-to-charge ratios (m/z), and the proposed fragmentation pathways.

m/z ($^{35}Cl/^{37}Cl$)	Proposed Ion Structure/Formula	Fragmentation Pathway
193/195	$[C_{10}H_8ClNO]^{\bullet+}$	Molecular Ion ($M^{\bullet+}$)
178/180	$[C_9H_5ClNO]^+$	α-cleavage with loss of a methyl radical ($\bullet CH_3$)
152/154	$[C_8H_5Cl]^+$	Loss of a nitrile group ($\bullet CN$) from the fragment at m/z 178/180
139	$[C_8H_8NO]^+$	Loss of a chlorophenyl radical ($\bullet C_6H_4Cl$)
111/113	$[C_6H_4Cl]^+$	Formation of the chlorophenyl cation
76	$[C_6H_4]^+$	Loss of a chlorine radical ($\bullet Cl$) from the chlorophenyl cation
43	$[C_2H_3O]^+$	Formation of the acetyl cation

Comparison with Structurally Related Compounds

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The predicted fragmentation pattern of α-Acetyl-4-chlorobenzeneacetonitrile can be compared to the known fragmentation of related chemical classes:

- Aromatic Ketones: Aromatic ketones typically exhibit a strong molecular ion peak and a prominent peak corresponding to the acylium ion formed by α-cleavage.[3] The subsequent loss of carbon monoxide (CO) from the acylium ion is also a common fragmentation pathway.[3] This is consistent with the predicted formation of the fragment at m/z 178/180 and its potential further fragmentation.

- Nitriles: Aliphatic nitriles often show a weak molecular ion peak and can undergo β-cleavage. Aromatic nitriles, like 4-chlorobenzonitrile, have a more stable molecular ion.[5] The loss of HCN is a possible fragmentation pathway for nitrile-containing compounds.

- Chlorinated Aromatic Compounds: The presence of chlorine is readily identified by the characteristic isotopic pattern of chlorine-containing fragments.[3] The loss of a chlorine atom or a molecule of HCl are common fragmentation pathways for chlorinated aromatic compounds.[6]

The fragmentation pattern of α-Acetyl-4-chlorobenzeneacetonitrile is therefore expected to be a composite of these behaviors, with the initial α-cleavage at the ketone being the most likely primary fragmentation event due to the formation of a stable acylium ion.

Experimental Protocol for Mass Spectrometry Analysis

The following provides a general, step-by-step methodology for acquiring an electron ionization mass spectrum of α-Acetyl-4-chlorobenzeneacetonitrile.

Sample Preparation

- Dissolution: Accurately weigh a small amount of α-Acetyl-4-chlorobenzeneacetonitrile (approximately 1 mg) and dissolve it in a suitable volatile organic solvent (e.g., methanol, acetonitrile, or dichloromethane) to a final concentration of about 1 mg/mL.

- Filtration (Optional): If any particulate matter is visible, filter the solution through a 0.22 µm syringe filter to prevent contamination of the instrument.

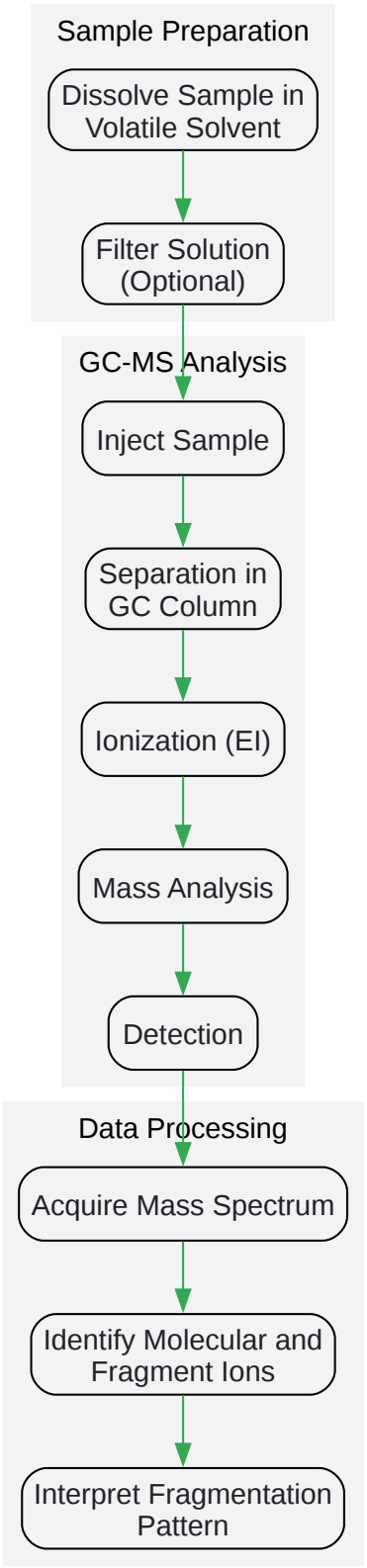
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Instrumentation and Data Acquisition

- Instrument: A gas chromatograph coupled to a mass spectrometer (GC-MS) or a direct insertion probe on a mass spectrometer can be used.
- Ionization Mode: Electron Ionization (EI).
- Ionization Energy: 70 eV (standard for EI).
- Mass Analyzer: Quadrupole, Time-of-Flight (TOF), or Magnetic Sector.
- Scan Range: A mass range of m/z 40-300 is appropriate to capture the molecular ion and the predicted major fragments.
- Injection (for GC-MS):
  - Injector Temperature: 250 °C.
  - Injection Volume: 1 µL.
  - Split Ratio: A split ratio of 10:1 to 50:1 is recommended to avoid overloading the column and detector.
  - GC Column: A non-polar or medium-polarity capillary column (e.g., 5% phenyl-methylpolysiloxane) is suitable.
  - Oven Temperature Program: Start at a low temperature (e.g., 50 °C) and ramp up to a higher temperature (e.g., 280 °C) at a rate of 10-20 °C/min.
- Data Analysis: The acquired mass spectrum should be analyzed to identify the molecular ion peak and the major fragment ions. The isotopic pattern for chlorine-containing fragments should be examined to confirm their composition.

The following diagram illustrates a general workflow for GC-MS analysis.

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Caption: General workflow for GC-MS analysis.

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Conclusion

This guide provides a comprehensive overview of the predicted mass spectrometry fragmentation pattern of α-Acetyl-4-chlorobenzeneacetonitrile (CAS 5219-07-8). By understanding the likely fragmentation pathways based on its chemical structure, researchers can more effectively identify and characterize this compound in complex mixtures. The provided experimental protocol offers a starting point for obtaining high-quality mass spectral data. While this guide is based on well-established principles, experimental verification is recommended to confirm the predicted fragmentation pattern.

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